

ONO-3805 long-term storage and handling

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

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ONO-3805 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term storage, handling, and use of **ONO-3805**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **ONO-3805** powder?

A1: For long-term storage, **ONO-3805** as a solid powder should be stored at -20°C for a period of months to years. It should be kept in a dry and dark environment.^[1]

Q2: How should I store **ONO-3805** for short-term use?

A2: For short-term storage of a few days to weeks, the solid powder can be kept at 0 - 4°C in a dry and dark place.^[1]

Q3: What are the storage recommendations for **ONO-3805** stock solutions?

A3: Stock solutions of **ONO-3805** can be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).^[1]

Q4: In what solvent can I dissolve **ONO-3805**?

A4: **ONO-3805** is soluble in DMSO.[1]

Q5: Is **ONO-3805** sensitive to light?

A5: It is recommended to store **ONO-3805** in the dark, suggesting potential light sensitivity.[1]

Q6: What is the shelf life of **ONO-3805**?

A6: If stored properly under the recommended conditions, **ONO-3805** has a shelf life of over two years.[1]

Q7: How is **ONO-3805** shipped, and is it stable at ambient temperatures?

A7: **ONO-3805** is shipped under ambient temperature as a non-hazardous chemical. It is stable enough for a few weeks during ordinary shipping and time spent in customs.[1]

Troubleshooting Guide

Issue 1: Difficulty dissolving the **ONO-3805** powder.

- Possible Cause: Incorrect solvent or insufficient mixing.
- Solution: Ensure you are using DMSO as the solvent.[1] To aid dissolution, you can gently warm the solution or use an ultrasonic bath. For preparing stock solutions, refer to the table below for recommended solvent volumes.

Issue 2: Inconsistent experimental results.

- Possible Cause 1: Improper storage leading to degradation.
- Solution: Always store the solid compound and stock solutions at the recommended temperatures (-20°C for long-term, 0-4°C for short-term) and protect from light.[1]
- Possible Cause 2: Multiple freeze-thaw cycles of the stock solution.

- Solution: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezing and thawing.

Issue 3: Potential solvent effects in in vivo studies.

- Possible Cause: High concentration of DMSO in the final formulation.
- Solution: For in vivo experiments, it is crucial to minimize the concentration of DMSO. A suggested formulation for animal studies is 5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS/ddH₂O.^[2]^[3] Always include a vehicle-only control group in your experiments to assess any solvent-specific effects.

Quantitative Data Summary

Parameter	Condition	Duration	Reference
Solid Powder Storage (Long-term)	-20°C, dry, dark	Months to years	[1]
Solid Powder Storage (Short-term)	0 - 4°C, dry, dark	Days to weeks	[1]
Stock Solution Storage (Long-term)	-20°C	Months	[1]
Stock Solution Storage (Short-term)	0 - 4°C	Days to weeks	[1]
Shipping	Ambient temperature	A few weeks	[1]
Shelf Life	Properly stored	> 2 years	[1]

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO

- Materials: **ONO-3805** powder, DMSO (anhydrous), sterile microcentrifuge tubes.
- Procedure:
 - Allow the **ONO-3805** vial to equilibrate to room temperature before opening.

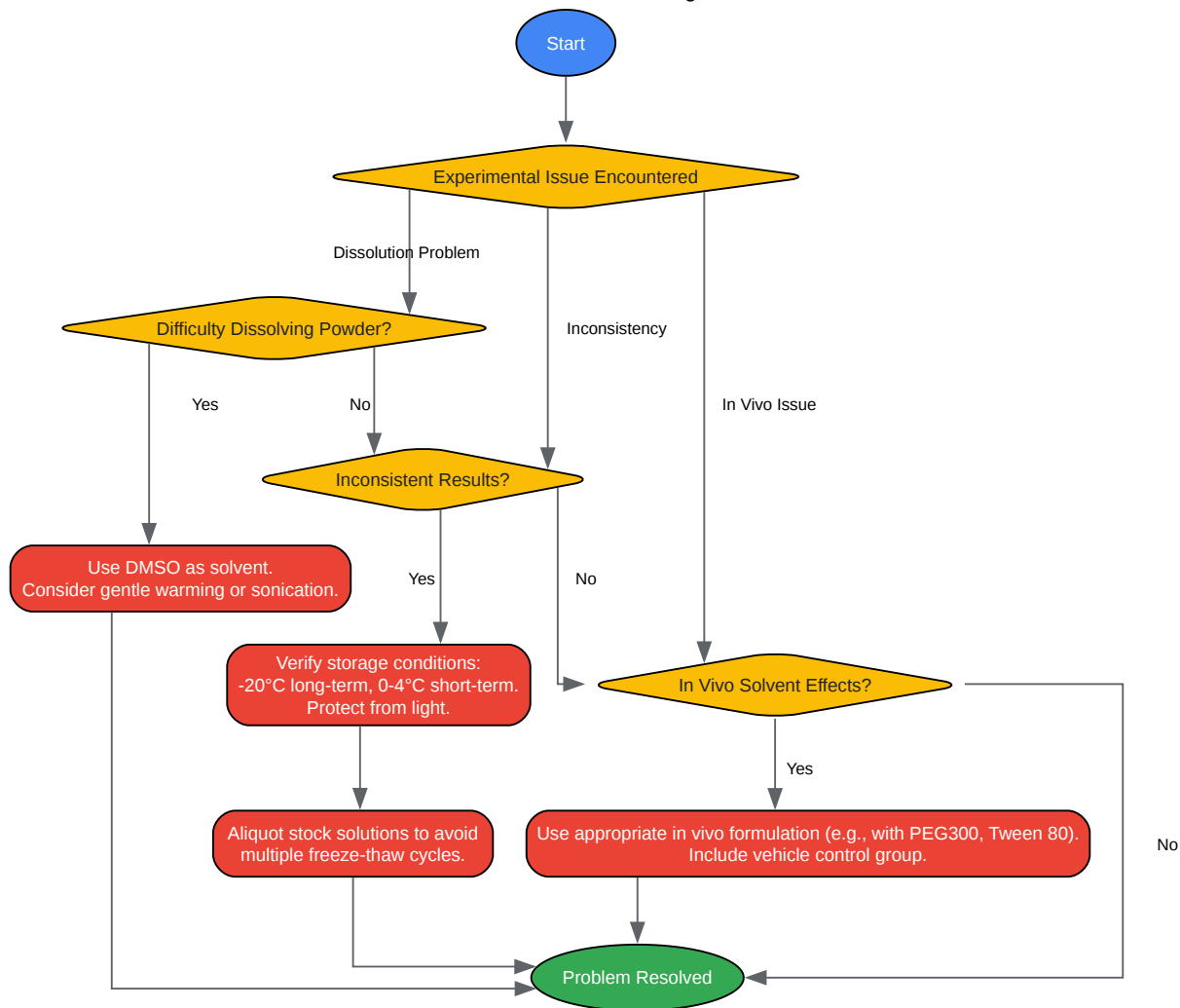
- Weigh the desired amount of **ONO-3805** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution (Molecular Weight: 525.62 g/mol), you would need 5.26 mg of **ONO-3805**.
- Add the appropriate volume of DMSO to the powder.
- Vortex or sonicate the solution until the powder is completely dissolved.
- Aliquot the stock solution into single-use tubes and store at -20°C for long-term use.

2. General Protocol for In Vitro Cell-Based Assays

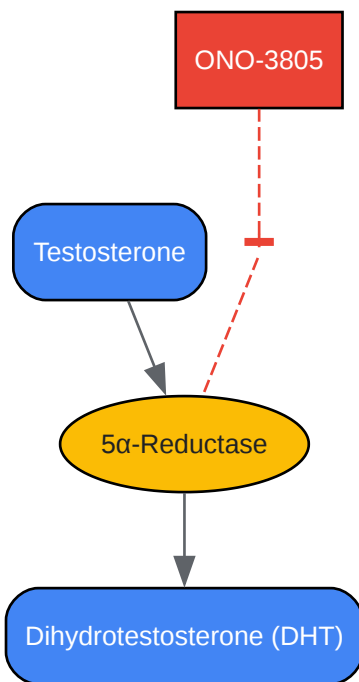
- Objective: To assess the effect of **ONO-3805** on cells in culture.
- Procedure:
 - Culture your target cells to the desired confluency in appropriate multi-well plates.
 - Prepare a series of dilutions of the **ONO-3805** stock solution in your cell culture medium to achieve the desired final concentrations. It is important to keep the final DMSO concentration consistent across all wells, including the vehicle control (typically $\leq 0.1\%$).
 - Remove the existing medium from the cells and add the medium containing the different concentrations of **ONO-3805** or the vehicle control.
 - Incubate the cells for the desired experimental duration.
 - At the end of the incubation period, perform the relevant cellular assays (e.g., cell viability, protein expression analysis, etc.).

Visualizations

ONO-3805 Troubleshooting Guide



ONO-3805 Mechanism of Action



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